

Best practices for storing and handling Cytaphat

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Compound of Interest

Compound Name: Cytaphat

Cat. No.: B10826000

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Application Notes and Protocols for Cytaphat

Disclaimer: The following information is provided for a hypothetical substance, "**Cytaphat**," for illustrative purposes, as no publicly available data exists for a compound of this name. The storage, handling, and experimental protocols are based on common practices for light-sensitive and moderately-stable small molecule inhibitors.

Product Information

Cytaphat is a novel, synthetic, small-molecule inhibitor of the Cyta-Signal Pathway, a key regulator of cellular proliferation. Supplied as a lyophilized powder, it is essential for in vitro and in vivo studies exploring oncogenic signaling. Due to its light-sensitive nature and moderate stability, strict adherence to the following storage and handling protocols is crucial to ensure its integrity and experimental reproducibility.

Storage and Handling

Proper storage and handling are critical to maintaining the quality and activity of **Cytaphat**.

Table 1: Recommended Storage Conditions for **Cytaphat**

Form	Storage Temperature	Shelf Life (from date of receipt)	Storage Conditions
Lyophilized Powder	-20°C	24 months	Store desiccated and protected from light.
4°C	3 months	Store desiccated and protected from light (short-term).	
Stock Solution (DMSO)	-80°C	6 months	Aliquot to avoid freeze-thaw cycles. Protect from light.
-20°C	1 month	Aliquot to avoid freeze-thaw cycles. Protect from light.	

Handling Recommendations:

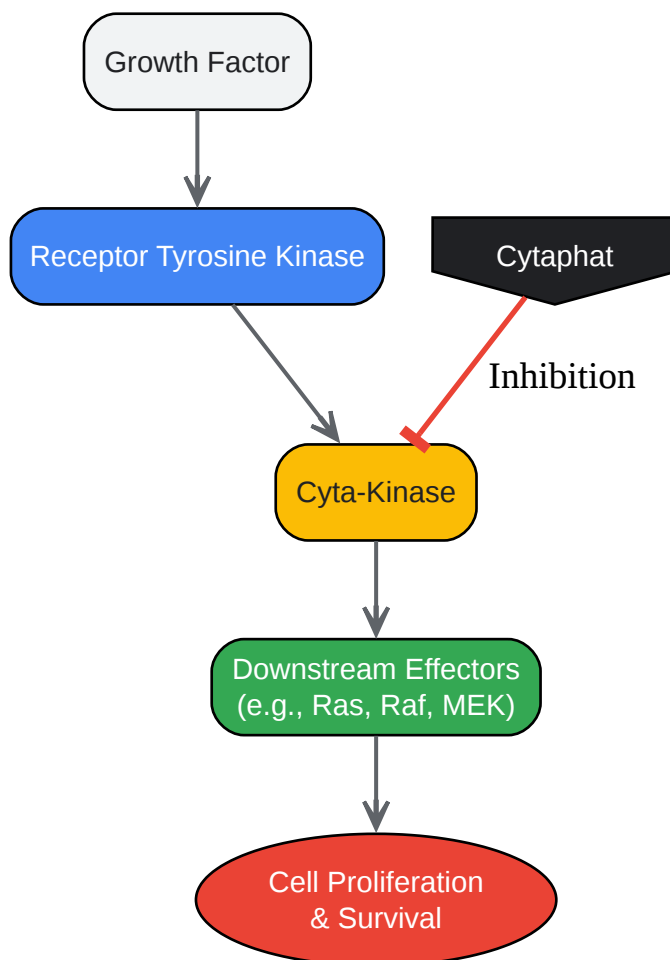
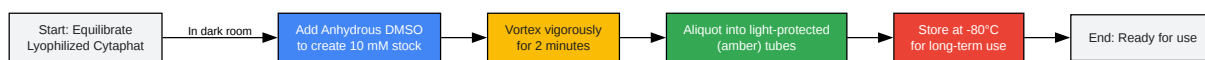
- **Light Sensitivity:** **Cytaphat** is highly sensitive to UV and visible light. All handling steps, including weighing, reconstitution, and dilution, should be performed in a dark room or under amber light. Use amber-colored or foil-wrapped tubes and plates.
- **Hygroscopic Nature:** The lyophilized powder is hygroscopic. Allow the vial to equilibrate to room temperature for at least 20 minutes in a desiccator before opening to prevent moisture condensation.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **Cytaphat**.

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the reconstitution of lyophilized **Cytaphat** to create a high-concentration stock solution for experimental use.

Workflow for **Cytaphat** Reconstitution



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